

Safe handling procedures for Methyl 5-(chlorosulfonyl)-2-hydroxybenzoate

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Compound of Interest

Compound Name: Methyl 5-(chlorosulfonyl)-2-hydroxybenzoate

Cat. No.: B1338609

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Technical Support Center: Methyl 5-(chlorosulfonyl)-2-hydroxybenzoate

This guide provides essential safety information, handling procedures, and emergency protocols for researchers, scientists, and drug development professionals working with **Methyl 5-(chlorosulfonyl)-2-hydroxybenzoate** (CAS No. 60638-81-5).

Frequently Asked Questions (FAQs)

Q1: What is **Methyl 5-(chlorosulfonyl)-2-hydroxybenzoate** and what are its primary applications?

A1: **Methyl 5-(chlorosulfonyl)-2-hydroxybenzoate** is a chemical compound with the molecular formula $C_8H_7ClO_5S$.^[1] It is primarily used as an intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1] Its reactive nature, due to the presence of a sulfonyl chloride group, makes it a valuable component in the development of new drugs, particularly anti-inflammatory and analgesic medications.^{[1][2]} It also finds use in the production of dyes and pigments and in the formulation of some personal care products.^[1]

Q2: What are the main hazards associated with **Methyl 5-(chlorosulfonyl)-2-hydroxybenzoate**?

A2: The primary hazard of this compound is its corrosive nature. It is classified as causing severe skin burns and eye damage.[3] Inhalation may cause respiratory irritation.[4] It is also important to note that it reacts violently with water, which can produce hazardous acidic fumes.[5][6]

Q3: What personal protective equipment (PPE) is required when handling this chemical?

A3: A comprehensive selection of PPE is mandatory to ensure safety. This includes:

- **Hand Protection:** Chemical-resistant gloves, such as nitrile or neoprene, are essential.[5] Always inspect gloves before use and use proper removal techniques.
- **Eye and Face Protection:** Safety goggles and a face shield are required to protect against splashes.[5][7]
- **Skin and Body Protection:** A laboratory coat, and for larger quantities or in case of a spill, a chemical-resistant apron or coveralls should be worn.[8]
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably a chemical fume hood.[5][9] If vapor exposure is possible, a full-face respirator with an acid gas cartridge is necessary.[5]

Q4: How should I properly store **Methyl 5-(chlorosulfonyl)-2-hydroxybenzoate**?

A4: Store the compound in a cool, dry, and well-ventilated area, away from incompatible materials such as water, bases, alcohols, and amines.[5] The container should be tightly sealed and clearly labeled.[5] Recommended storage temperature is between 2-8°C.[1][2]

Q5: What should I do in case of accidental exposure?

A5: Immediate action is crucial.

- **Skin Contact:** Immediately flush the skin with running water for at least 15 minutes while removing contaminated clothing and shoes.[4] Seek immediate medical attention.
- **Eye Contact:** Immediately flush eyes with running water for at least 15 minutes, holding the eyelids open.[4] Seek immediate medical attention.

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[10] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person.[4] Seek immediate medical attention.

Troubleshooting Guide

Issue	Possible Cause	Solution
Fuming or release of gas from the container upon opening.	Reaction with moisture in the air.	This compound is water-reactive.[5][6] Ensure you are opening the container in a dry, well-ventilated area, preferably within a chemical fume hood. Minimize the time the container is open.
Material has solidified or appears discolored.	Improper storage or degradation over time.	Do not use the material if its appearance has significantly changed. Consult with your institution's Environmental Health and Safety (EHS) department for proper disposal procedures.
A small spill occurs in the fume hood.	Accidental mishandling during transfer.	Follow the detailed spill cleanup protocol outlined below. Ensure you are wearing the appropriate PPE.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C8H7ClO5S	[1] [2] [3]
Molecular Weight	250.66 g/mol	[1] [2] [11]
CAS Number	60638-81-5	[1] [2] [3] [11]
Storage Temperature	2-8°C	[1] [2]

Experimental Protocols

Protocol for Handling a Small Spill of Methyl 5-(chlorosulfonyl)-2-hydroxybenzoate

Objective: To safely contain, neutralize, and clean up a small spill (less than 100g) of **Methyl 5-(chlorosulfonyl)-2-hydroxybenzoate** within a chemical fume hood.

Materials:

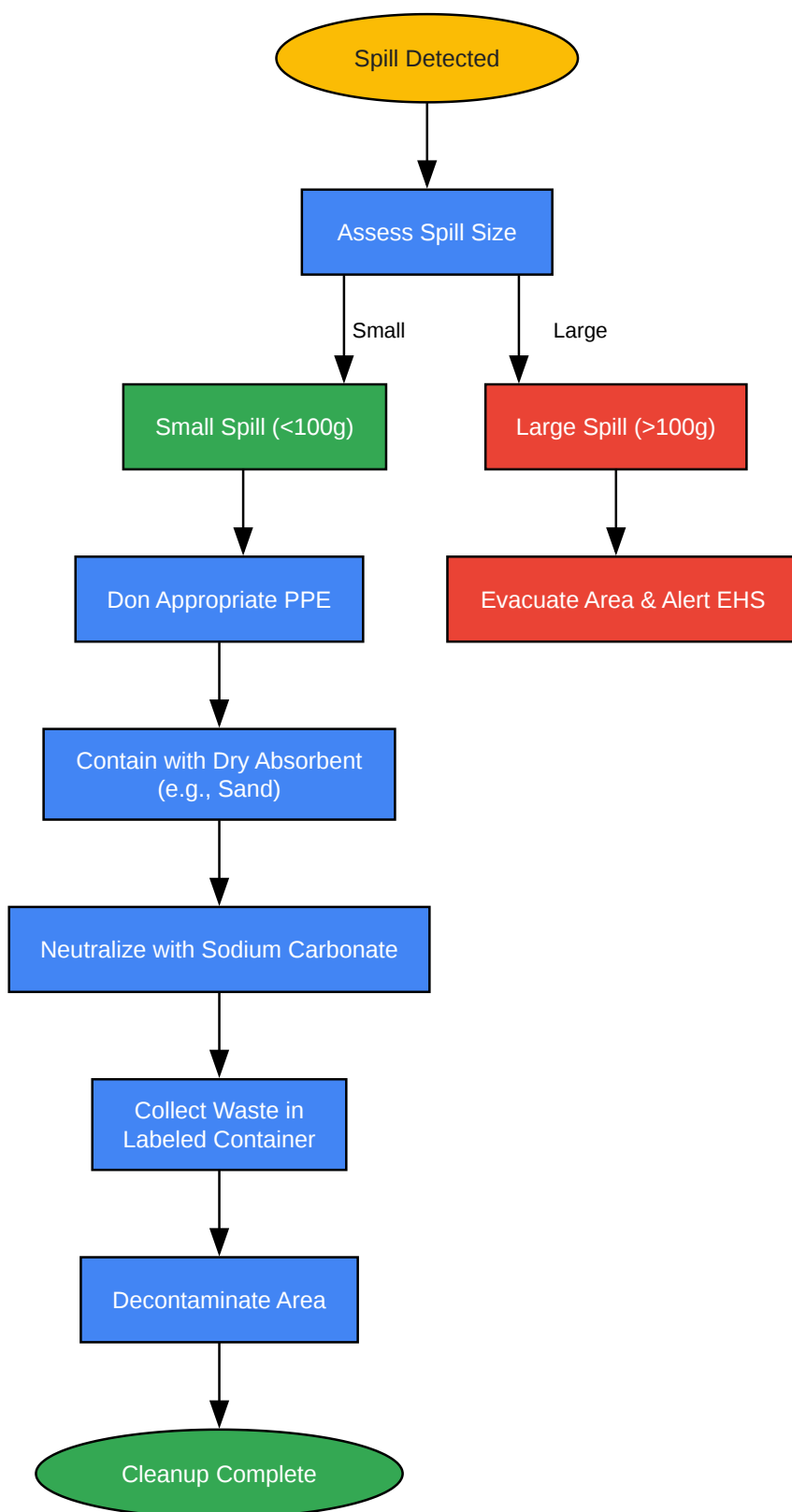
- Full Personal Protective Equipment (PPE) as specified above.
- Dry, non-combustible absorbent material (e.g., dry sand, earth, vermiculite).[\[5\]](#)
- Neutralizing agent (e.g., sodium carbonate or lime).[\[5\]](#)
- Sealable, labeled waste container.
- Scoop or other tools for collecting absorbed material.

Procedure:

- Isolate the Area: Ensure the spill is contained within the chemical fume hood. Keep unnecessary personnel away.
- Ensure Ventilation: Maintain adequate ventilation by keeping the fume hood sash at the appropriate height.

- **Contain the Spill:** Cover the spill with a dry, non-combustible absorbent material like dry sand or earth.^[5] DO NOT USE WATER directly on the spill as it can worsen fume generation.^[5]
- **Neutralize:** Carefully and slowly add a neutralizing agent such as sodium carbonate or lime over the absorbent material.^[5]
- **Collect Waste:** Once the reaction has ceased, carefully scoop the absorbed and neutralized material into a designated, labeled hazardous waste container.
- **Decontaminate:** Wipe the spill area with a suitable solvent (e.g., isopropanol), followed by soap and water, ensuring all residues are removed. Collect all cleaning materials in the hazardous waste container.
- **Dispose of Waste:** Dispose of the sealed waste container according to your institution's hazardous waste disposal procedures.
- **Wash Hands:** Thoroughly wash your hands with soap and water after the cleanup is complete.

Visualizations



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Caption: Decision workflow for responding to a spill of **Methyl 5-(chlorosulfonyl)-2-hydroxybenzoate**.

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